

# side-by-side comparison of truxenone adducts in bilayer solar cells

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## Compound of Interest

Compound Name: *Truxenone*

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## Truxenone Adducts in Bilayer Solar Cells: A Comparative Guide

For researchers, scientists, and drug development professionals, this guide offers a side-by-side comparison of **truxenone** adducts as electron acceptor materials in bilayer organic solar cells, with supporting experimental data.

A series of electron-deficient **truxenone** derivatives have been investigated as potential alternatives to fullerenes in organic photovoltaic applications.[1][2][3] These **truxenone**-based molecules offer advantages such as tunable absorption profiles, absorptivities more than ten times higher than the common fullerene derivative PCBM, and slightly higher electron affinities. [1][2][3] This guide focuses on a comparative study of three **truxenone** adducts—T1A, T2A, and T3A—in a bilayer solar cell architecture, benchmarked against the widely used acceptor, phenyl-C61-butyric acid methyl ester (PCBM).

## Performance Comparison

The photovoltaic performance of bilayer organic solar cells incorporating three different **truxenone** adducts (T1A, T2A, and T3A) as the electron acceptor layer was evaluated and compared with a standard PCBM-based device. Two different phthalocyanine-based donor materials were used: zinc phthalocyanine (ZnPc) and subphthalocyanine (SubPc).[1] The key performance metrics are summarized in the table below.

Acceptor Material	Donor Material	Open-Circuit Voltage (Voc) [V]	Short-Circuit Current Density (Jsc) [mA/cm <sup>2</sup> ]	Fill Factor (FF) [%]	Power Conversion Efficiency (PCE) [%]
T1A	ZnPc	0.38	0.22	25	0.02
T2A	ZnPc	0.37	0.28	24	0.03
T3A	ZnPc	0.40	0.33	25	0.03
PCBM	ZnPc	0.56	4.31	54	1.30
T1A	SubPc	0.82	0.53	19	0.08
T2A	SubPc	0.82	0.65	23	0.12
T3A	SubPc	0.84	0.85	24	0.17
PCBM	SubPc	0.96	1.95	37	0.73

In devices using SubPc as the donor, a clear trend of increasing short-circuit current (Jsc) was observed when moving from T1A to T2A and then to T3A.<sup>[1]</sup> The highest power conversion efficiency (PCE) among the **truxenone** adducts was achieved with the T3A adduct in conjunction with the SubPc donor, reaching 0.28%.<sup>[1]</sup> However, the reference devices using PCBM as the acceptor material showed higher overall performance, with a PCE of 1.30% with ZnPc and 0.73% with SubPc in the same device configuration.<sup>[1]</sup> The open-circuit voltages (Voc) were notably higher for devices using SubPc compared to those with ZnPc, which is attributed to the lower highest occupied molecular orbital (HOMO) energy level of SubPc.<sup>[1]</sup> The fill factors for the **truxenone**-based devices were generally low, ranging from 19% to 25%.<sup>[1]</sup>

## Experimental Protocols

The bilayer solar cells were fabricated in an inverted device architecture.<sup>[1]</sup>

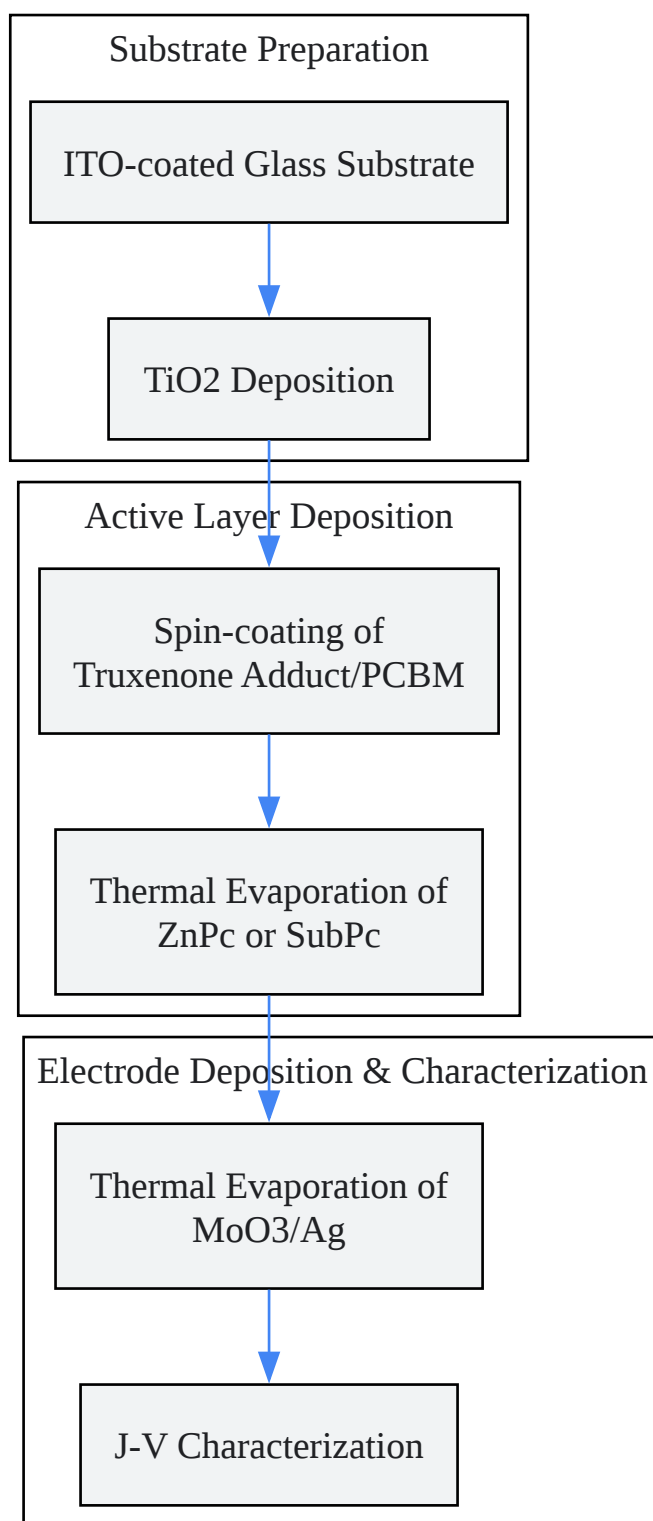
Device Fabrication:

- Indium tin oxide (ITO) coated glass substrates were used as the transparent cathode.
- A layer of titanium dioxide (TiO<sub>x</sub>) was deposited on the ITO substrates.
- The **truxenone** adducts (T1A, T2A, or T3A) or PCBM were dissolved in a suitable solvent and spin-coated onto the TiO<sub>x</sub> layer to form the electron acceptor layer.
- The electron donor material, either subphthalocyanine (SubPc) or zinc phthalocyanine (ZnPc), was then deposited by thermal evaporation on top of the acceptor layer.[\[3\]](#)
- Finally, a top contact of Molybdenum(VI) oxide (MoO<sub>3</sub>) and silver (Ag) was thermally evaporated to complete the device.[\[1\]](#)

Characterization:

The current density-voltage (J-V) characteristics of the fabricated solar cells were measured under simulated solar illumination to determine the key photovoltaic parameters: open-circuit voltage (V<sub>oc</sub>), short-circuit current density (J<sub>sc</sub>), fill factor (FF), and power conversion efficiency (PCE).

## Experimental Workflow



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### Bilayer Solar Cell Fabrication Workflow

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## References

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